

A Comprehensive Technical Guide to the Safety, Handling, and Disposal of Iodophenol Blue

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Compound of Interest

Compound Name: Iodophenol blue

Cat. No.: B1216900

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the critical safety protocols, handling procedures, and disposal guidelines for **Iodophenol Blue** (also known as 3',3'',5',5''-Tetraiodophenolsulfonphthalein). Adherence to these guidelines is paramount for ensuring laboratory safety and minimizing environmental impact.

Chemical and Physical Properties

Iodophenol Blue is a synthetic dye commonly utilized as a pH indicator in various chemical and biological applications.^[1] It is recognized for its distinct color transition from yellow in acidic conditions to blue in alkaline environments.^[1] The following tables summarize its key physical and chemical properties.

Table 1: Physical Properties of **Iodophenol Blue**

Property	Value	Source
Melting Point	229 °C (decomposes)	[2][3]
Boiling Point	615.3±55.0 °C (Predicted)	[2]
Density	2.615±0.06 g/cm ³ (Predicted)	
Form	Powder	
Color	Brown	
Solubility	Slightly soluble in water; soluble in ethanol, methanol, acetone, ether, and acetic acid.	

Table 2: Chemical Identification of **Iodophenol Blue**

Identifier	Value	Source
IUPAC Name	4-[3-(4-hydroxy-3,5-diiodophenyl)-1,1-dioxo-2,1λ ⁶ -benzoxathiol-3-yl]-2,6-diiodophenol	
CAS Number	4430-24-4	
Molecular Formula	C ₁₉ H ₁₀ I ₄ O ₅ S	
Molecular Weight	857.96 g/mol	
InChI Key	RXNYILISXGUYFG-UHFFFAOYSA-N	
Canonical SMILES	C1=CC=C2C(=C1)C(OS2(=O)=O)=O) (C3=CC(=C(C(=C3)I)O)I)C4=C C(=C(C(=C4)I)O)I	

Safety and Hazards

Iodophenol Blue is classified as an irritant and requires careful handling to avoid exposure. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard information.

Table 3: GHS Hazard Classification for **Iodophenol Blue**

Hazard Class	Category	GHS Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation	2	Warning	H315: Causes skin irritation	
Serious Eye Damage/Eye Irritation	2	Warning	H319: Causes serious eye irritation	
Specific Target Organ Toxicity (Single Exposure); Respiratory Tract Irritation	3	Warning	H335: May cause respiratory irritation	

Source:

Primary Hazards:

- Irritant: Causes irritation to the skin, eyes, and respiratory system.
- Potential for Environmental Hazard: While specific data is limited, it is advised to handle with care to avoid environmental contamination.

Toxicological Data: Quantitative toxicological data such as LD50 (median lethal dose) and LC50 (median lethal concentration) for **Iodophenol Blue** are not readily available in the public domain based on the conducted research. It is recommended to treat this chemical with the caution afforded to substances with unknown toxicological profiles.

Handling and Personal Protective Equipment (PPE)

Proper handling procedures and the use of appropriate personal protective equipment are essential to minimize the risk of exposure to **Iodophenol Blue**.

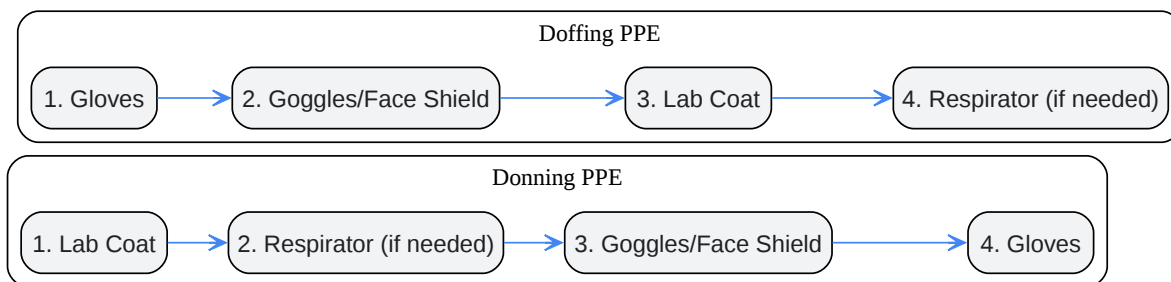
Engineering Controls

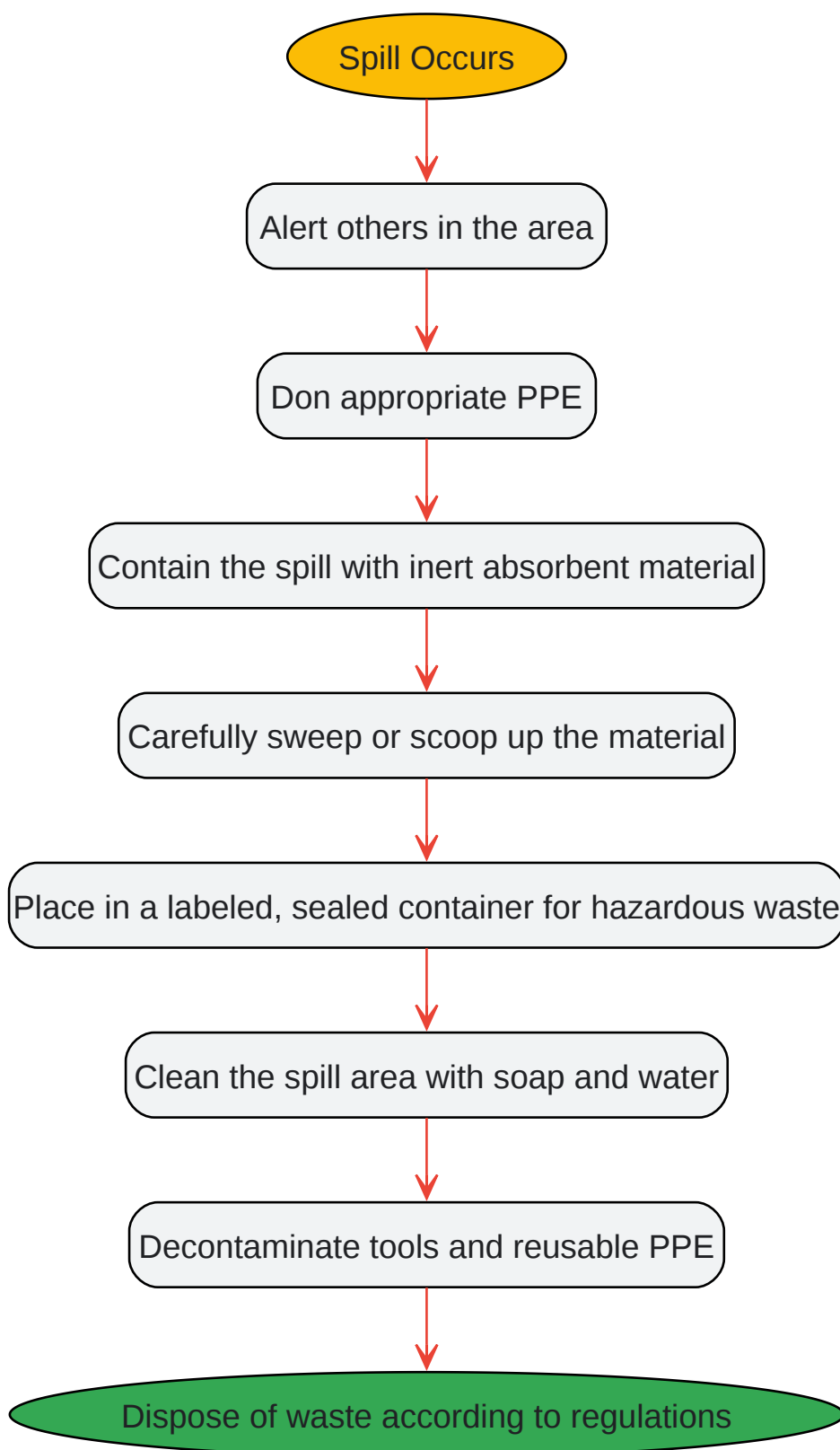
- Work in a well-ventilated area, preferably in a chemical fume hood, especially when handling the powder form to minimize dust generation and inhalation.
- Ensure that an eyewash station and a safety shower are readily accessible in the immediate work area.

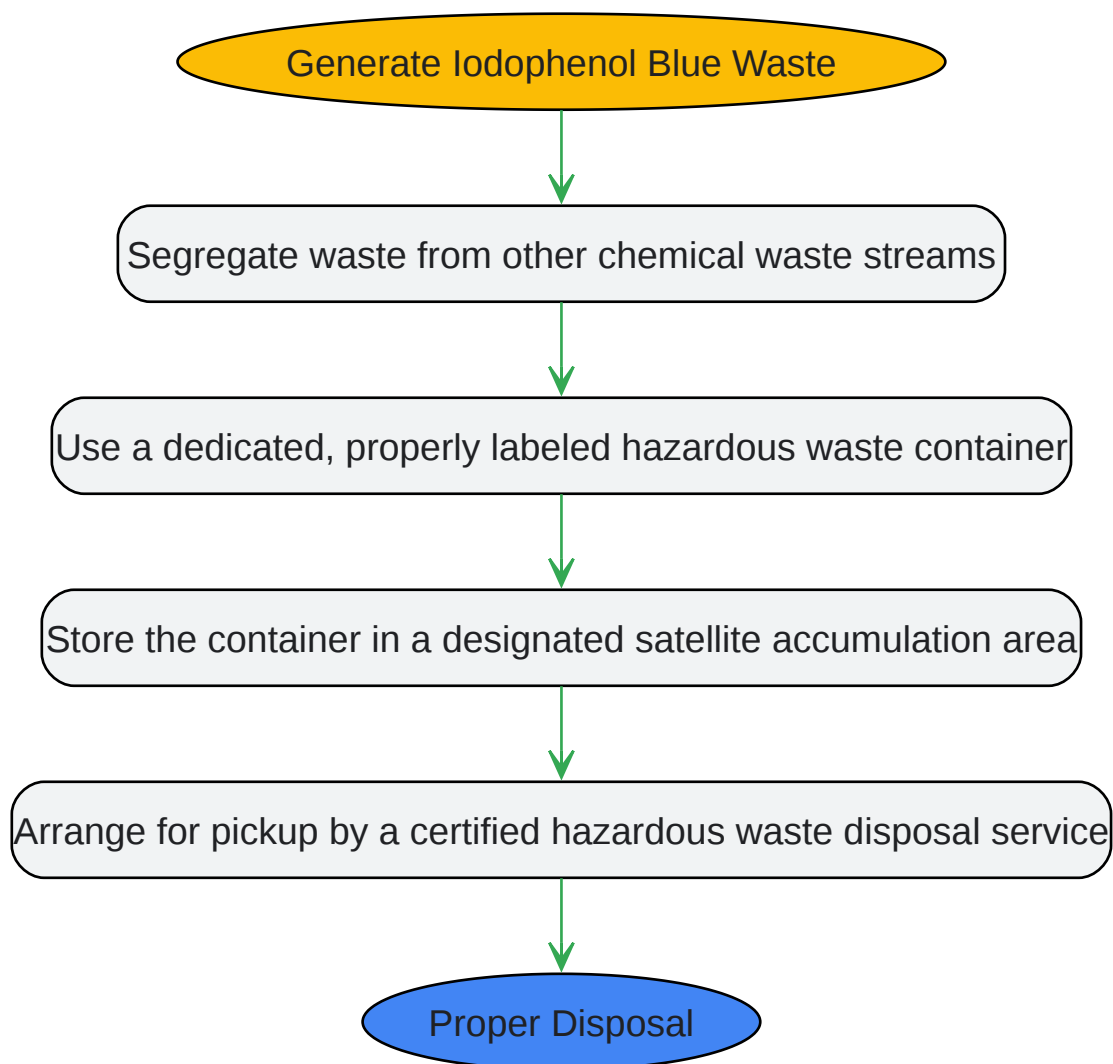
Personal Protective Equipment (PPE)

The following PPE is recommended when handling **Iodophenol Blue**:

- Eye and Face Protection: Chemical safety goggles or a face shield should be worn to protect against dust particles and splashes.
- Skin Protection:
 - Wear a lab coat or a chemical-resistant apron.
 - Use compatible chemical-resistant gloves (e.g., nitrile rubber).
- Respiratory Protection: If working outside of a fume hood or if dust is generated, a NIOSH/MSHA or European Standard EN 149 approved respirator is recommended.







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References

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